

# Personal protective equipment for handling Sgc-gak-1

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## Compound of Interest

Compound Name: Sgc-gak-1

Cat. No.: B610814

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## Essential Safety and Handling Guide for Sgc-gak-1

For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the handling of **Sgc-gak-1**, a potent and selective inhibitor of cyclin G-associated kinase (GAK).

## Hazard Identification and Classification

**Sgc-gak-1** is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.<sup>[1]</sup>

GHS Classification:

- Acute toxicity, Oral (Category 4), H302<sup>[1]</sup>
- Acute aquatic toxicity (Category 1), H400<sup>[1]</sup>
- Chronic aquatic toxicity (Category 1), H410<sup>[1]</sup>

Precautionary Statements:

- Wash skin thoroughly after handling.<sup>[1]</sup>

- Do not eat, drink, or smoke when using this product.
- Avoid release to the environment.
- If swallowed, call a poison center or doctor/physician if you feel unwell.
- Rinse mouth.
- Collect spillage.
- Dispose of contents/container to an approved waste disposal plant.

## Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is crucial to minimize exposure and ensure personal safety when handling **Sgc-gak-1**.

PPE Category	Recommendation
Eye Protection	Chemical safety goggles or a face shield should be worn to protect against dust particles and potential splashes.
Hand Protection	Nitrile gloves are recommended. Gloves should be changed regularly and immediately if contaminated.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is advised.
Body Protection	A lab coat or disposable gown should be worn to prevent skin contact.

## Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Sgc-gak-1** and ensuring a safe laboratory environment.

**Handling:**

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form.
- Avoid inhalation, and contact with eyes and skin.
- Avoid the formation of dust and aerosols.
- Use caution to avoid generating dust when weighing and transferring.

**Storage:**

- Keep the container tightly sealed in a cool, well-ventilated area.
- Store at -20°C for the powder form or -80°C when in solvent.
- Keep away from direct sunlight and sources of ignition.
- Incompatible with strong acids/alkalis and strong oxidizing/reducing agents.

## First Aid Measures

In case of exposure, follow these first aid measures:

Exposure Route	First Aid Procedure
Eye Contact	Remove any contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician.
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.
Inhalation	Immediately relocate self or casualty to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician.

## Physical and Chemical Properties

Property	Value
Molecular Formula	$C_{18}H_{17}BrN_2O_3$
Molecular Weight	389.2 g/mol
CAS Number	2226517-76-4
Appearance	Light yellow to yellow solid
Purity	≥98% (HPLC)
Solubility	DMSO: 30 mg/mL, DMF: 30 mg/mL, Ethanol: 1 mg/mL
Stability	Stable for at least 4 years.

## Disposal Plan

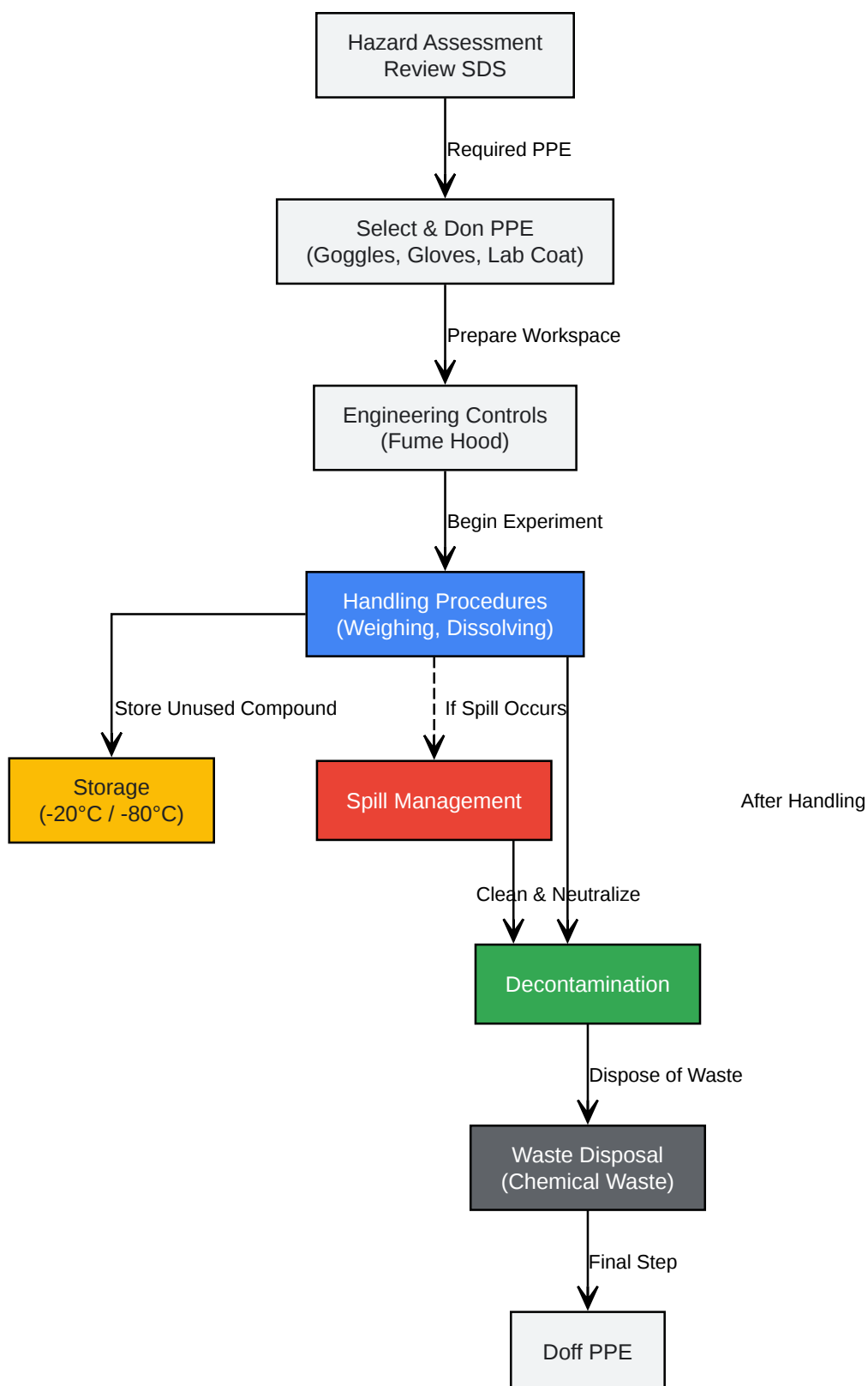
All waste materials contaminated with **Sgc-gak-1** should be treated as chemical waste. Dispose of the chemical waste in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety (EHS) department for specific disposal protocols.

## Experimental Protocols

Detailed, step-by-step experimental protocols for toxicity and reactivity studies of **Sgc-gak-1** are not available in the provided search results. However, the biological activity of **Sgc-gak-1** has been characterized in cell-based assays. For instance, its anti-proliferative activity was evaluated in various prostate cancer cell lines. Researchers should refer to published literature, such as the Journal of Medicinal Chemistry, for detailed methodologies of such experiments.

## Safe Handling Workflow

The following diagram illustrates the logical workflow for safely handling **Sgc-gak-1** from receipt to disposal.



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Workflow for the safe handling of **Sgc-gak-1** in a laboratory setting.

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## References

- 1. SGCGAK1N|MSDS [dcchemicals.com]
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